

N-Acetyl-L-tyrosinamide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Acetyl-L-tyrosinamide**

Cat. No.: **B556345**

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N-Acetyl-L-tyrosinamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-L-tyrosinamide is a derivative of the amino acid L-tyrosine, featuring an acetyl group attached to the alpha-amino group and an amide group at the carboxyl terminus. This modification of the parent amino acid alters its physicochemical properties, potentially enhancing its solubility and stability.^[1] As an analogue of L-tyrosine, **N-Acetyl-L-tyrosinamide** is of interest for its potential roles in various metabolic pathways and its applications in pharmaceuticals and cosmetics.^{[1][2]} This technical guide provides a detailed overview of the chemical properties, structure, and potential biological significance of **N-Acetyl-L-tyrosinamide**, along with relevant experimental methodologies.

Chemical Properties and Structure

N-Acetyl-L-tyrosinamide is a white to off-white crystalline powder.^[1] Its structure is characterized by a central chiral carbon, a p-hydroxyphenyl side chain, an acetylated amino group, and a primary amide group.

Structural Identifiers

Identifier	Value
CAS Number	1948-71-6[3]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃ [3]
Molecular Weight	222.24 g/mol [3]
InChI	InChI=1S/C11H14N2O3/c1-7(14)13-10(11(12)16)6-8-2-4-9(15)5-3-8/h2-5,10,15H,6H2,1H3,(H2,12,16)(H,13,14)/t10-/m0/s1[4]
InChIKey	RJNKBEQRBIJDNM-JTQLQIEISA-N[4]
SMILES	CC(=O)N--INVALID-LINK--C(=O)N[4]

Physicochemical Properties

A summary of the available quantitative physicochemical data for **N-Acetyl-L-tyrosinamide** is presented below. It is important to note that experimentally determined values for several properties, such as aqueous solubility, pKa, and logP, are not readily available in the literature. The data for the related compound, N-Acetyl-L-tyrosine, is provided for comparison where available and is clearly noted.

Property	Value (N-Acetyl-L-tyrosinamide)	Value (N-Acetyl-L-tyrosine) - For Comparison
Melting Point	223-225 °C	149-152 °C[5]
Boiling Point	Data not available	531.3 °C (estimated)[6]
Water Solubility	Soluble in polar solvents like water and ethanol[2]	25 mg/mL[7][8][9]
Solubility in other solvents	Soluble in methanol or DMSO[10]	Soluble in ethanol[7][8][9]
pKa	Data not available	3.15 (Predicted)[5]
logP (Octanol-Water Partition Coefficient)	-0.9 (Computed)[4]	1.32 (Experimental)[11]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N-Acetyl-L-tyrosinamide** are scarce in publicly available literature. The following sections provide generalized procedures based on standard organic chemistry principles and methodologies reported for the closely related compound, N-Acetyl-L-tyrosine. These should be adapted and optimized for the specific requirements of **N-Acetyl-L-tyrosinamide**.

Synthesis of N-Acetyl-L-tyrosinamide

A potential synthetic route to **N-Acetyl-L-tyrosinamide** involves the N-acetylation of L-tyrosinamide.

Materials:

- L-tyrosinamide
- Acetic anhydride
- A suitable base (e.g., triethylamine or sodium bicarbonate)
- Anhydrous solvent (e.g., dichloromethane or tetrahydrofuran)
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for purification (e.g., ethyl acetate, hexanes)

Procedure:

- Dissolution: Dissolve L-tyrosinamide in the chosen anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).

- Basification: Add the base to the solution to neutralize the hydrohalide salt of the starting material (if applicable) and to scavenge the acetic acid byproduct of the reaction.
- Acetylation: Cool the reaction mixture in an ice bath. Slowly add a stoichiometric equivalent of acetic anhydride dropwise to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for several hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by recrystallization or column chromatography to obtain pure **N-Acetyl-L-tyrosinamide**.

Analytical Methodology: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

A general RP-HPLC method for the analysis of N-acetylated amino acids can be adapted for **N-Acetyl-L-tyrosinamide**.

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Trifluoroacetic acid (TFA) or formic acid (for mobile phase modification)
- **N-Acetyl-L-tyrosinamide** standard

Chromatographic Conditions (Example):

- Mobile Phase A: Water with 0.1% TFA
- Mobile Phase B: Acetonitrile with 0.1% TFA
- Gradient: A suitable gradient from a low to a high percentage of Mobile Phase B over a defined time period.
- Flow Rate: 1.0 mL/min
- Column Temperature: 25 °C
- Detection Wavelength: ~220 nm or ~275 nm (due to the phenolic ring)
- Injection Volume: 10-20 µL

Sample Preparation:

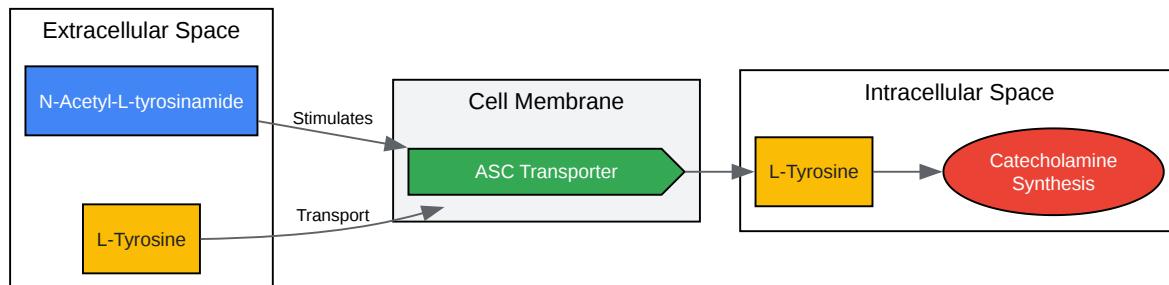
- Standard Solutions: Prepare a stock solution of **N-Acetyl-L-tyrosinamide** in the mobile phase. Prepare a series of dilutions to create a calibration curve.
- Sample Solutions: Dissolve the sample containing **N-Acetyl-L-tyrosinamide** in the mobile phase to a known concentration. Filter the solution through a 0.45 µm syringe filter before injection.

Signaling Pathways and Biological Roles

The direct involvement of **N-Acetyl-L-tyrosinamide** in specific signaling pathways is not extensively documented. However, based on its structural similarity to L-tyrosine and related compounds, several potential biological roles can be inferred.

Amino Acid Transport

N-Acetyl-L-tyrosinamide is an analogue of L-tyrosine and has been shown to stimulate the transport of L-tyrosine, primarily through the Alanine, Serine, Cysteine-preferring (ASC) transport system. This suggests it may influence intracellular L-tyrosine levels, which is a rate-limiting precursor for the synthesis of catecholamine neurotransmitters (dopamine, norepinephrine, and epinephrine).

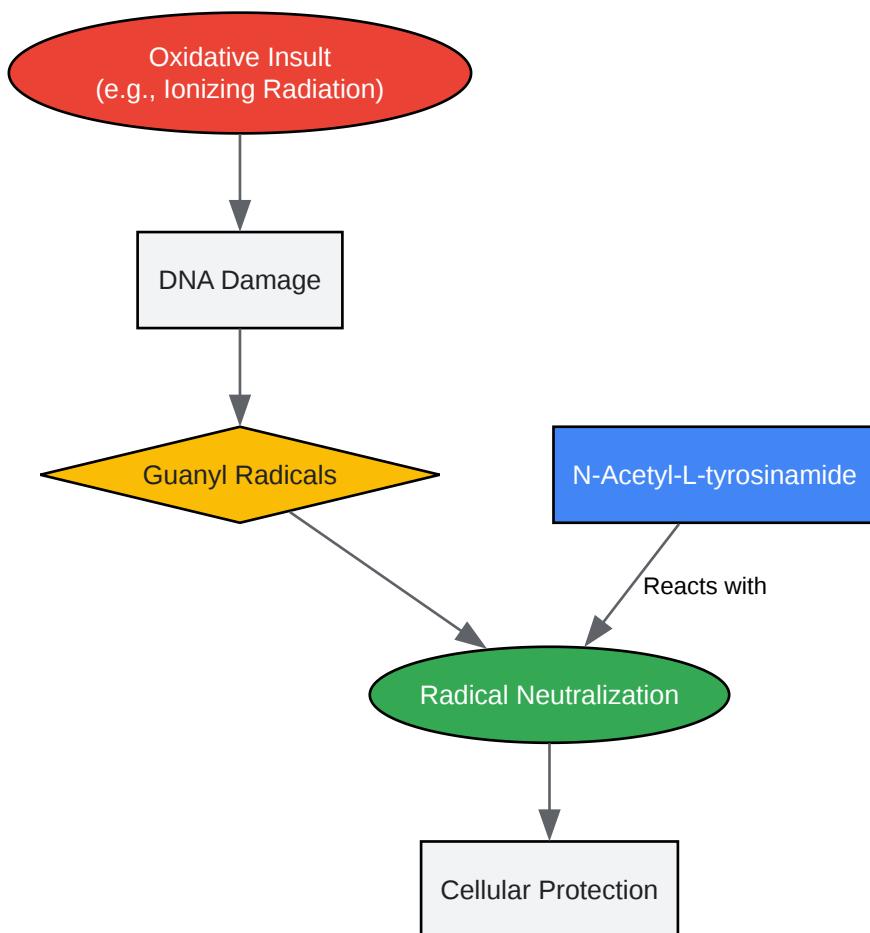


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Stimulation of L-Tyrosine Transport by **N-Acetyl-L-tyrosinamide**.

Potential Role in Oxidative Stress

Research suggests that **N-Acetyl-L-tyrosinamide** has the potential to react with guanyl radicals, which are produced in response to DNA damage from ionizing radiation or other oxidative insults.^[12] This indicates a possible role in mitigating oxidative stress and protecting against DNA damage. The workflow below illustrates this proposed mechanism.



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- To cite this document: BenchChem. [N-Acetyl-L-tyrosinamide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b556345#n-acetyl-l-tyrosinamide-chemical-properties-and-structure>]

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